

Elucidation of 3'-Angeloyloxy-4'-senecioyloxy-2',3'-dihydrooroselol: A Technical Overview

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Compound of Interest

3'-Angeloyloxy-4'-senecioyloxy2',3'-dihydrooroselol

Cat. No.:

B15593386

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Despite a comprehensive search of available scientific literature, the primary research article detailing the original isolation and complete spectroscopic data for the structure elucidation of **3'-Angeloyloxy-4'-senecioyloxy-2',3'-dihydrooroselol** could not be located. This natural product is consistently referenced as originating from Mikania trachypleura B.L.Rob., a plant within the Asteraceae family. However, the specific publication containing the requisite detailed experimental protocols and raw spectroscopic data (such as ¹H NMR, ¹³C NMR, and mass spectrometry) necessary for a full technical guide is not presently accessible through broad searches.

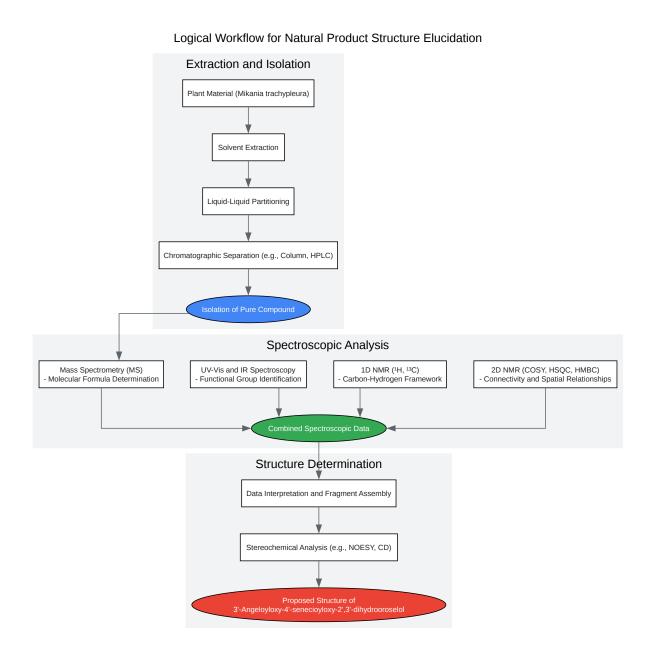
Commercial suppliers of this compound confirm its identity via its CAS number (1221686-60-7), but do not provide citations to the primary literature. General reviews of the Mikania genus discuss the presence of various classes of secondary metabolites, including dihydropyranocoumarins, but do not offer specifics on this particular molecule.

While a detailed guide with quantitative data tables and experimental protocols cannot be constructed without the original research, a logical workflow for the structure elucidation of such a compound can be proposed based on standard phytochemical practices.

Hypothetical Workflow for Structure Elucidation

The process of isolating and identifying a novel natural product like **3'-Angeloyloxy-4'-senecioyloxy-2',3'-dihydrooroselol** would typically follow a structured experimental path. This workflow is visualized in the diagram below.





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Caption: A generalized workflow for the isolation and structural elucidation of a novel natural product.

Concluding Remarks for Researchers



For scientists and drug development professionals interested in 3'-Angeloyloxy-4'senecioyloxy-2',3'-dihydrooroselol, the lack of accessible primary literature presents a
significant challenge. Further investigation for the original publication, potentially through more
specialized chemical and botanical databases or by identifying research groups that have
historically worked on the phytochemistry of Mikania trachypleura, would be necessary to
obtain the detailed data required for in-depth analysis and to replicate any reported biological
activities. Without the foundational spectroscopic and experimental data, any further research
on this compound would necessitate a complete de novo characterization.

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